

# Personal protective equipment for handling 5-Bromo-N2-methylpyridine-2,3-diamine

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## Compound of Interest

Compound Name: 5-Bromo-N2-methylpyridine-2,3-diamine

Cat. No.: B1283442

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## Essential Safety and Handling Guide for 5-Bromo-N2-methylpyridine-2,3-diamine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **5-Bromo-N2-methylpyridine-2,3-diamine**. The following procedures are based on the known hazards of similar pyridine and aromatic amine derivatives and are intended to ensure the safe handling, storage, and disposal of this compound.

## Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is essential to minimize exposure when handling **5-Bromo-N2-methylpyridine-2,3-diamine**. The following table summarizes the required PPE.

Protection Type	Recommended Equipment	Standard
Eye and Face Protection	Tightly fitting safety goggles or a face shield.	EN 166 (EU) or NIOSH (US) approved.
Skin Protection	Chemical-resistant gloves (Nitrile, Neoprene, or Butyl rubber). A flame-retardant and chemically impervious lab coat or coveralls.	EN 374 (EU) or equivalent.
Respiratory Protection	Use in a certified chemical fume hood. If a fume hood is not available or if there is a risk	

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